

Propargite resistance in Tetranychus urticae

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Compound Focus: Propargite

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Propargite Resistance Profile in *T. urticae*

Mechanism	Key Findings / Mutations	Cross-Resistance Observed	Citation
Dispersal & Dynamics	Lower asymptotic dispersal rate (0.0930 cm/degree day vs 0.1047 in susceptible); forms resistant "hotspots".	Not specified	[1]
Target-Site Insensitivity	Mitochondrial complex II (IRAC Group 12C) inhibitor. Specific mutations in <i>T. urticae</i> not detailed in results.	High cross-resistance to propargite (RR 64) and acrinathrin (RR 196); moderate to abamectin, fenpropathrin, pyridaben, tebufenpyrad.	[2] [3]
Metabolic Detoxification	2.5x higher MFO (p-nitroanisole-O-demethylation) activity; 2.2-2.5x higher esterase activity. Synergized by PBO.	High cross-resistance to fenpyroximate (RR 252).	[2]

Experimental Protocols for Resistance Monitoring

Here are detailed methodologies for key experiments cited in the research.

Leaf Disc Bioassay for Acaricide Efficacy

This standard method is used for diagnostic bioassays to determine resistance levels in field-collected populations [4].

- **Principle:** To assess the mortality of mites after exposure to a specific acaricide applied on a leaf surface.
- **Materials:**
 - Acaricide solutions of known concentration.
 - Leaf discs (e.g., 2 cm diameter from 2-week-old lima bean plants, *Phaseolus lunatus* L.).
 - Petri dishes (9 cm diameter, 1.5 cm height).
 - Cotton wool.
 - Distilled water.
 - Fine brush.
 - Adult female *Tetranychus urticae* (both susceptible and field-collected strains).
- **Procedure:**
 - Prepare the bioassay arena by placing water-soaked cotton at the bottom of the Petri dish to prevent mites from escaping and to keep the leaf disc fresh.
 - Treat the leaf discs with the desired concentration of **propargite** (or other acaricides). A water-treated disc serves as a control.
 - Place one treated leaf disc upside down on the cotton in each arena.
 - Using a fine brush, transfer a fixed number of adult female mites (e.g., 20-25) onto the upper surface of each leaf disc.
 - Seal the dishes with parafilm and maintain them under controlled conditions (e.g., 28 ± 2 °C, 70 \pm 5% RH, 16:8 L:D photoperiod).
 - Assess mortality after a specified exposure period (e.g., 24, 48, or 72 hours). Mites that do not move when prodded with a fine brush are considered dead.
- **Data Analysis:** Calculate mortality rates and determine the LC50 (Lethal Concentration that kills 50%) values using probit analysis. The Resistance Ratio (RR) is calculated as LC50 (field strain) / LC50 (susceptible strain).

Sampling for Resistance Frequency and Distribution

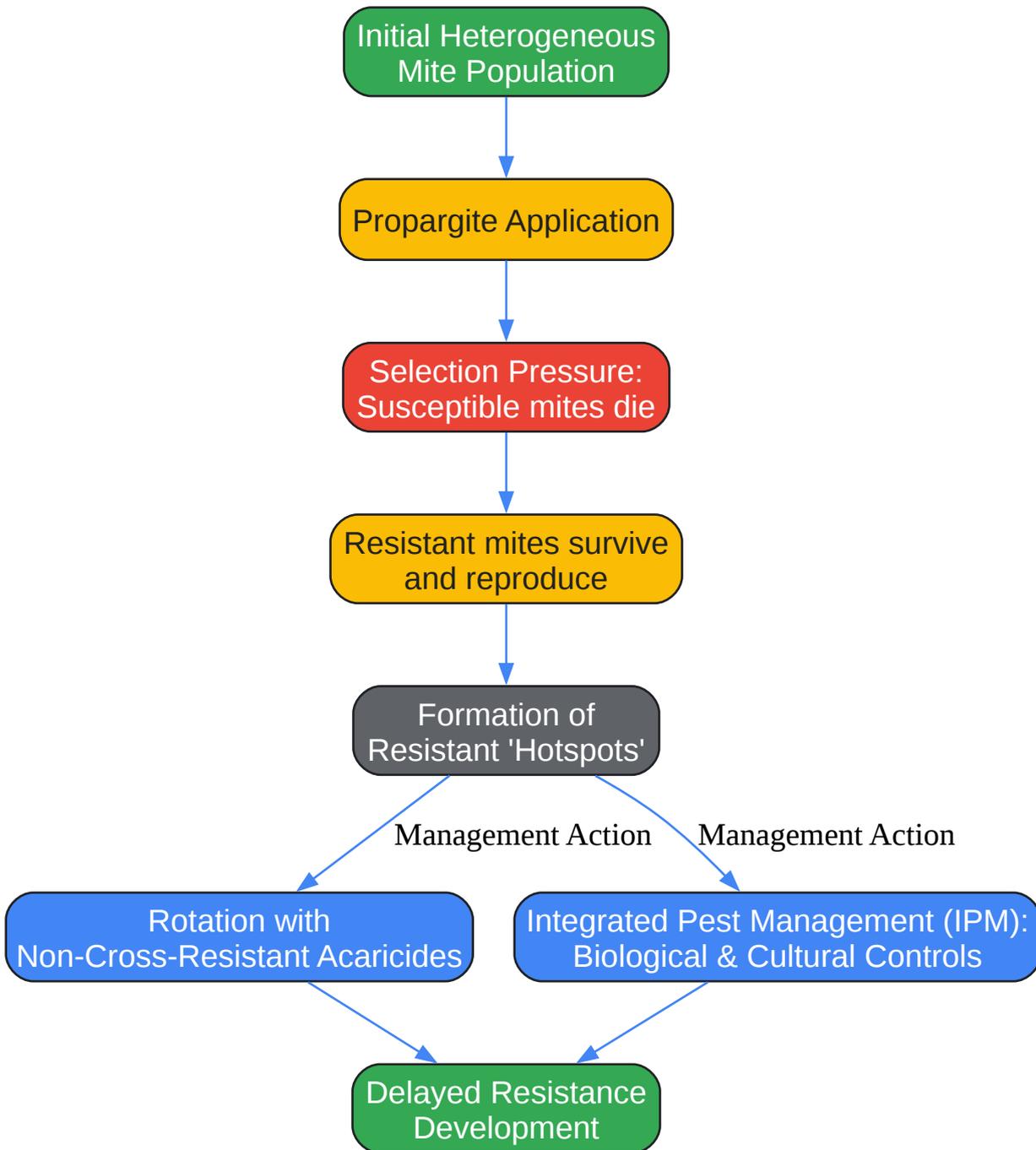
This protocol is critical for accurate resistance monitoring, especially given the patchy distribution ("hotspots") of resistant mites [5].

- **Principle:** To reliably detect and document the frequency of resistant individuals in a population, considering their non-random distribution.

- **Materials:**
 - Sample containers from the field (e.g., leaf samples from different parts of the plant and different areas of the field).
 - Sterile brushes, aspirators.
 - Labeling materials.
- **Procedure:**
 - **Sampling Plan:** Use a **systematic sampling plan** rather than a random one, especially when resistant individuals are patchily distributed.
 - **Sample Size:** A sample size of 50 mites can be used for initial **detection** of resistance (i.e., confirming the presence of at least one resistant individual) at a resistance frequency of around 10%. However, this small sample size is unreliable for accurately **documenting the resistance frequency** and may lead to over- or underestimation.
 - **Recommendation:** To correctly document the resistance frequency, use **larger sample sizes** (e.g., >100 individuals). This is particularly important when using a systematic sampling plan for patchily distributed populations.
- **Data Analysis:** Resistance frequency is calculated as (Number of resistant mites / Total number of mites sampled) * 100.

Resistance Emergence and Management Workflow

The diagram below illustrates how resistance develops and can be managed in field populations.



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Frequently Asked Questions

Q1: Why do we see control failures with propargite even when resistant mites are present at low overall frequency? A1: Resistant *T. urticae* individuals exhibit a **strong tendency to form 'hotspots'** or

patches due to their significantly lower dispersal rate compared to susceptible mites [1]. This clumped distribution means that even if the overall field resistance frequency is low, certain areas can have very high local densities of resistant mites, leading to apparent control failures in those spots.

Q2: What is the connection between fenpyroximate and propargite resistance? A2: Resistance to fenpyroximate (a METI acaricide) can confer **high cross-resistance to propargite**. A fenpyroximate-resistant strain showed a 64-fold resistance ratio to **propargite**. This cross-resistance is likely driven by **enhanced metabolic detoxification** via mixed-function oxidases (MFOs) and esterases, as evidenced by synergism with Piperonyl Butoxide (PBO) [2].

Q3: How rapidly can resistance to a new acaricide emerge in *T. urticae*? A3: While specific data for **propargite** was not found, research on a new acaricide, cyetpyrafen, shows that **high-level resistance in *T. urticae* can emerge and spread across geographically distant populations within just three years** of its introduction. This occurs through the independent appearance of multiple, identical mutations in the target site across different populations [6].

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